

N-Butylbenzamide: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *N*-Butylbenzamide

Cat. No.: B1595955

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December 19, 2025

This document provides a comprehensive overview of the safety and handling precautions for **N-Butylbenzamide** (CAS No. 2782-40-3). The information herein is intended to equip laboratory personnel with the knowledge necessary to handle this chemical safely, minimize exposure risks, and respond effectively in case of an emergency. Due to the limited availability of a comprehensive Safety Data Sheet (SDS), this guide synthesizes information from various sources and outlines standardized experimental protocols for hazard assessment.

Chemical Identification and Physical Properties

N-Butylbenzamide is a chemical compound with the molecular formula $C_{11}H_{15}NO$.

Property	Value	Source
CAS Number	2782-40-3	[1][2]
Molecular Formula	C ₁₁ H ₁₅ NO	[1]
Molecular Weight	177.24 g/mol	[1]
Appearance	Data Not Available	
Melting Point	Data Not Available	
Boiling Point	Data Not Available	
Density	Data Not Available	
Solubility	Data Not Available	
Flash Point	Data Not Available	



Hazard Identification and Classification

N-Butylbenzamide is classified as a hazardous chemical. The primary and associated hazards are summarized below.

Hazard Class	GHS Hazard Statement	Source
Serious Eye Damage/Eye Irritation	H318: Causes serious eye damage.	[3]
Skin Corrosion/Irritation	H315: Causes skin irritation.	[4]
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation.	[4]
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	H335: May cause respiratory irritation.	[4]

Signal Word: Danger[3]

Hazard Pictograms:

 alt text alt text

Toxicological Information

Specific quantitative toxicological data, such as LD50 and LC50 values for **N-Butylbenzamide**, are not readily available in the public domain. In the absence of specific data, it is prudent to treat this compound with a high degree of caution, assuming it may have significant toxicity. The primary identified toxicological concerns are severe eye damage and skin and respiratory irritation. [\[3\]](#)[\[4\]](#)

Toxicity Endpoint	Value	Species	Route	Source
Acute Oral Toxicity (LD50)	Data Not Available			
Acute Dermal Toxicity (LD50)	Data Not Available			
Acute Inhalation Toxicity (LC50)	Data Not Available			
Skin Corrosion/Irritation	Causes skin irritation	General Assessment	Dermal	[4]
Serious Eye Damage/Irritation	Causes serious eye damage	General Assessment	Ocular	[3]

| Respiratory Irritation | May cause respiratory irritation | General Assessment | Inhalation | [\[4\]](#)

Handling and Storage

Engineering Controls

- Work in a well-ventilated area, preferably in a certified chemical fume hood.

- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	To protect against splashes and aerosols that can cause serious eye damage.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). A lab coat or chemical-resistant apron.	To prevent skin contact and irritation.
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge should be used if ventilation is inadequate or if aerosols or dust are generated.	To prevent respiratory tract irritation.

Storage

- Store in a cool, dry, and well-ventilated area.
- Keep containers tightly closed to prevent contamination and moisture absorption.
- Store away from incompatible materials, such as strong oxidizing agents.

First Aid Measures

In the event of exposure, immediate action is critical.

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Accidental Release Measures

- **Small Spills:** Carefully sweep or vacuum the material, avoiding dust generation. Place it into a suitable, labeled container for disposal.
- **Large Spills:** Evacuate the area and prevent entry of unnecessary personnel. Wear appropriate PPE. Contain the spill and prevent it from entering drains or waterways. Collect the material and place it in a designated container for disposal.

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards:** Thermal decomposition may produce toxic fumes, including carbon monoxide, carbon dioxide, and nitrogen oxides.

- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Experimental Protocols

Detailed experimental protocols for **N-Butylbenzamide** are not publicly available. However, the following are generalized methodologies based on OECD guidelines for assessing the key identified hazards.

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test is designed to assess the potential of a substance to cause eye irritation or corrosion. [6]

- **Animal Model:** Albino rabbits are typically used.
- **Procedure:** A single dose of the test substance (0.1 mL for liquids or not more than 100 mg for solids) is applied to the conjunctival sac of one eye of the animal. The other eye serves as a control. [7]3. **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after application. [8]The degree of eye irritation is scored for the cornea, iris, and conjunctiva. The observation period can be extended up to 21 days to assess the reversibility of the effects. [8]4. **Pain Management:** To minimize pain and distress, topical anesthetics and systemic analgesics are administered before and after the application of the test substance. [9]

Acute Dermal Irritation (Based on OECD Guideline 404)

This test evaluates the potential of a substance to cause skin irritation.

- **Animal Model:** Albino rabbits are commonly used.
- **Procedure:** The fur on the dorsal area of the animal is clipped. The test substance is applied to a small area of the skin (approximately 6 cm²) and covered with a gauze patch. The exposure duration is typically 4 hours. [10]3. **Observation:** After the patch is removed, the skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after exposure. The severity of the skin reaction is scored. The observation period may be extended to 14 days to assess the reversibility of any observed effects. [10]

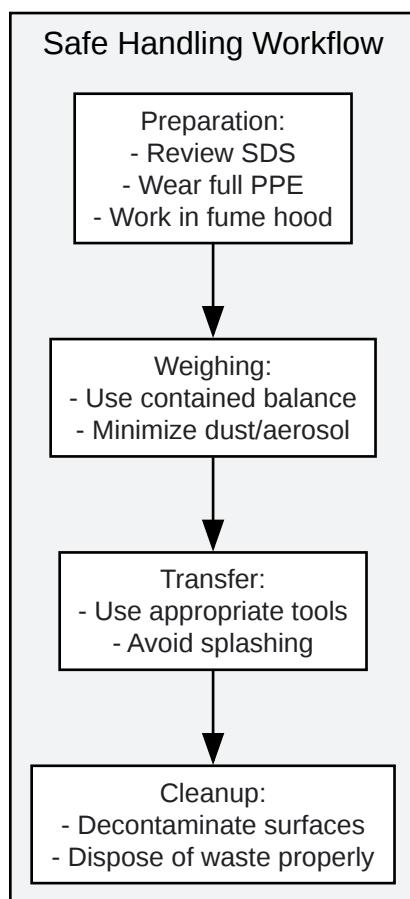
Skin Sensitization (Based on OECD Guideline 429 - Local Lymph Node Assay)

The Local Lymph Node Assay (LLNA) is an alternative method to guinea pig tests for identifying potential skin sensitizers. [\[11\]](#)

- Animal Model: Mice are used for this assay.
- Procedure: The test substance is applied to the dorsum of each ear of the mouse daily for three consecutive days. [\[11\]](#)3. Endpoint: The proliferation of lymphocytes in the draining auricular lymph nodes is measured. A substance is classified as a skin sensitizer if it induces a threefold or greater increase in lymphocyte proliferation compared to the control group. [\[11\]](#)

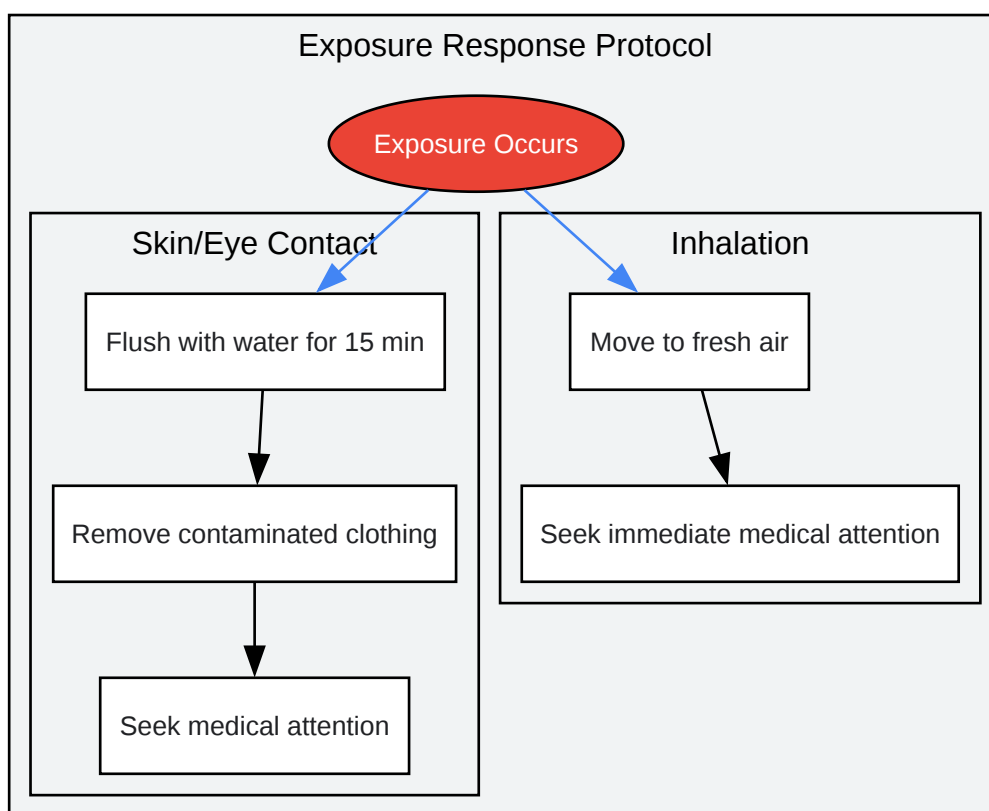
Visualized Workflows

The following diagrams illustrate key logical workflows for handling **N-Butylbenzamide**.



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Safe Handling Workflow Diagram



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Exposure Response Protocol Diagram

Disposal Considerations

Dispose of **N-Butylbenzamide** and any contaminated materials in accordance with local, state, and federal regulations. Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste. [5] Do not allow the chemical to enter drains or waterways.

Disclaimer: This document is intended as a guide and is not a substitute for a comprehensive Safety Data Sheet (SDS). All laboratory personnel should be thoroughly trained in chemical safety and handling procedures. It is the responsibility of the user to conduct a thorough risk assessment before handling this chemical.

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